

Application Note: Comprehensive Analytical Characterization of 4-Bromobenzyl 2,4-dichlorobenzoate

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Compound of Interest

Compound Name: *4-Bromobenzyl 2,4-dichlorobenzoate*

Cat. No.: *B339008*

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Abstract

This document provides a detailed guide for the analytical characterization of **4-Bromobenzyl 2,4-dichlorobenzoate**, a key intermediate in pharmaceutical and agrochemical synthesis. Ensuring the identity, purity, and quality of such compounds is paramount for the integrity of the final product and for regulatory compliance. This application note outlines a multi-faceted analytical approach, leveraging chromatographic and spectroscopic techniques to provide a comprehensive profile of the molecule. The protocols herein are designed for researchers, scientists, and drug development professionals, offering not just procedural steps but also the scientific rationale behind the methodological choices. All protocols are framed within the context of established validation principles to ensure data is reliable and reproducible.

Introduction

4-Bromobenzyl 2,4-dichlorobenzoate is an aromatic ester containing multiple halogen substituents. Its structural complexity and the presence of bromine and chlorine atoms necessitate a robust suite of analytical methods for unambiguous characterization. In drug

development and other chemical industries, precise analytical data underpins quality control, stability testing, and regulatory submissions. This guide details the application of High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy for a thorough evaluation of this compound.

Physicochemical Properties

A foundational understanding of the molecule's properties is crucial for method development. The key physicochemical characteristics of **4-Bromobenzyl 2,4-dichlorobenzoate** are summarized below.

Property	Value	Source/Rationale
Molecular Formula	C ₁₄ H ₉ BrCl ₂ O ₂	Based on chemical structure
Molecular Weight	376.03 g/mol	Calculated from atomic masses
Appearance	Likely a white to off-white solid	Typical for similar aromatic esters[1]
Melting Point	Expected to be in the range of 60-100 °C	Estimated based on similar structures like 4-Bromobenzyl bromide (62-64 °C)[1] and other aromatic esters[2]
Solubility	Soluble in organic solvents like acetonitrile, methanol, dichloromethane; Insoluble in water	General solubility for non-polar organic compounds[3]
UV λ _{max}	~270-280 nm	Estimated based on the presence of substituted benzene rings. A UV scan is recommended for confirmation. [4]

Overall Analytical Workflow

A systematic approach ensures all aspects of the compound's identity and purity are assessed. The following diagram illustrates the recommended workflow for the complete characterization of **4-Bromobenzyl 2,4-dichlorobenzoate**.

Figure 1: Comprehensive Analytical Workflow

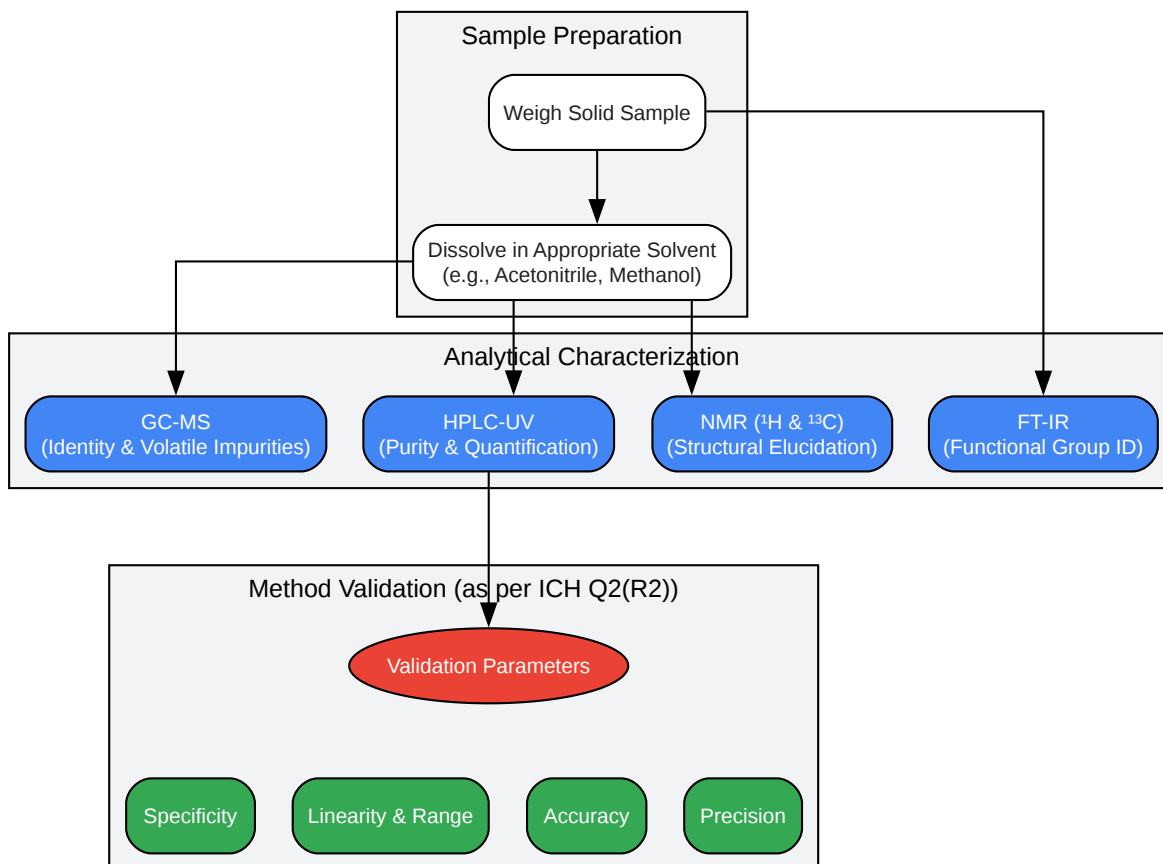
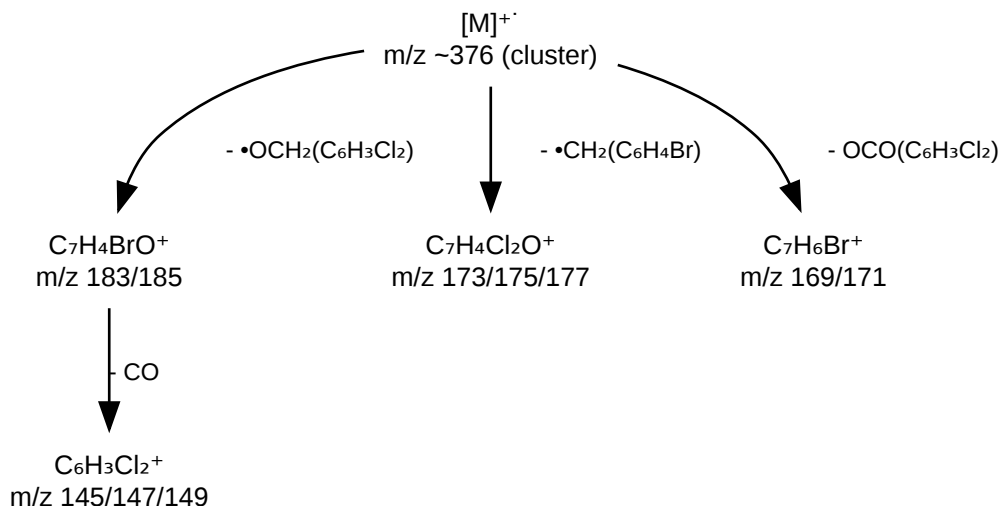


Figure 2: Predicted MS Fragmentation Pathway



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- 1. chemimpex.com [chemimpex.com]
- 2. mdpi.com [mdpi.com]
- 3. sharedresearchfacilities.wvu.edu [sharedresearchfacilities.wvu.edu]
- 4. consultations.hse.gov.uk [consultations.hse.gov.uk]
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